

Buergerinin B spectroscopic data (NMR, MS, IR)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Buergerinin B*

Cat. No.: *B15128974*

[Get Quote](#)

An in-depth analysis of the spectroscopic data for the C9-iridoid, **Buergerinin B**, is presented for researchers, scientists, and drug development professionals. This technical guide details the nuclear magnetic resonance (NMR), mass spectrometry (MS), and infrared (IR) data crucial for the characterization of this natural product.

Spectroscopic Data of Buergerinin B

The structural elucidation of **Buergerinin B**, isolated from the roots of *Scrophularia buergeriana*, was accomplished through comprehensive spectroscopic analysis. The following tables summarize the key quantitative data obtained from ^1H NMR, ^{13}C NMR, and mass spectrometry.

Table 1: ^1H NMR Spectroscopic Data for **Buergerinin B** (500 MHz, CD_3OD)

Position	δH (ppm)	Multiplicity	J (Hz)
1	5.70	d	2.0
4a	2.75	m	
5	4.08	dd	5.0, 2.5
6 α	1.95	m	
6 β	1.80	m	
7	3.85	d	2.5
7a	2.55	m	
8	1.35	s	
9 α	4.30	d	12.0
9 β	4.15	d	12.0

Table 2: ^{13}C NMR Spectroscopic Data for **Buergerinin B** (125 MHz, CD₃OD)

Position	δC (ppm)	Type
1	119.5	CH
3	172.1	C
4	70.2	CH ₂
4a	48.5	CH
5	78.9	CH
6	38.2	CH ₂
7	75.6	CH
7a	51.2	CH
8	23.4	CH ₃

Table 3: Mass Spectrometry Data for **Buergerinin B**

Technique	Ion	Observed m/z	Calculated m/z	Molecular Formula
HR-ESI-MS	[M+Na] ⁺	225.0739	225.0739	C ₉ H ₁₄ O ₅ Na

Infrared (IR) Spectroscopic Data

The IR spectrum of **Buergerinin B** exhibits characteristic absorption bands that provide insights into its functional groups.

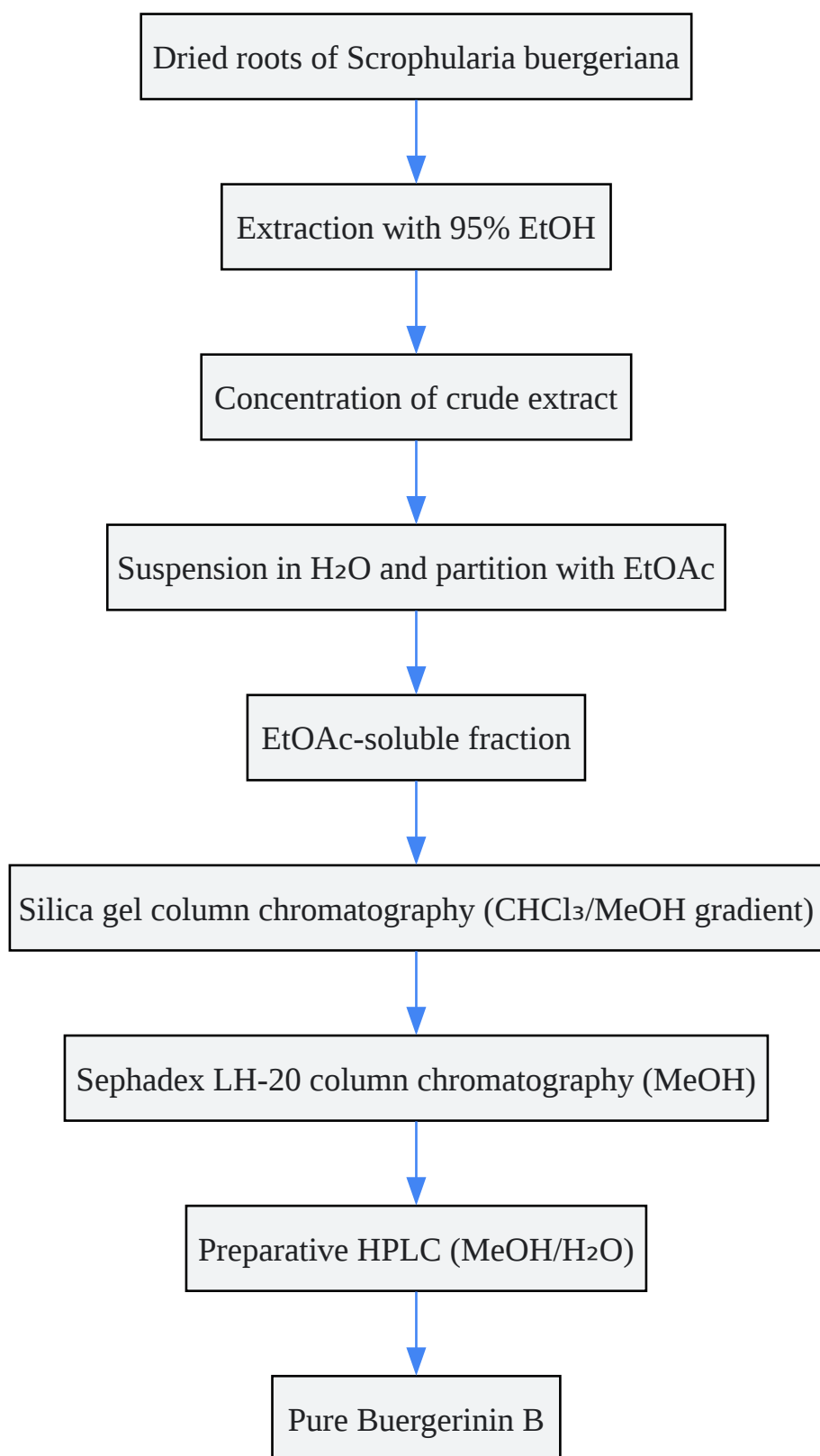
- ν_{max} (KBr) cm^{-1} : 3400 (br, OH), 1730 (C=O, γ -lactone), 1650 (C=C)

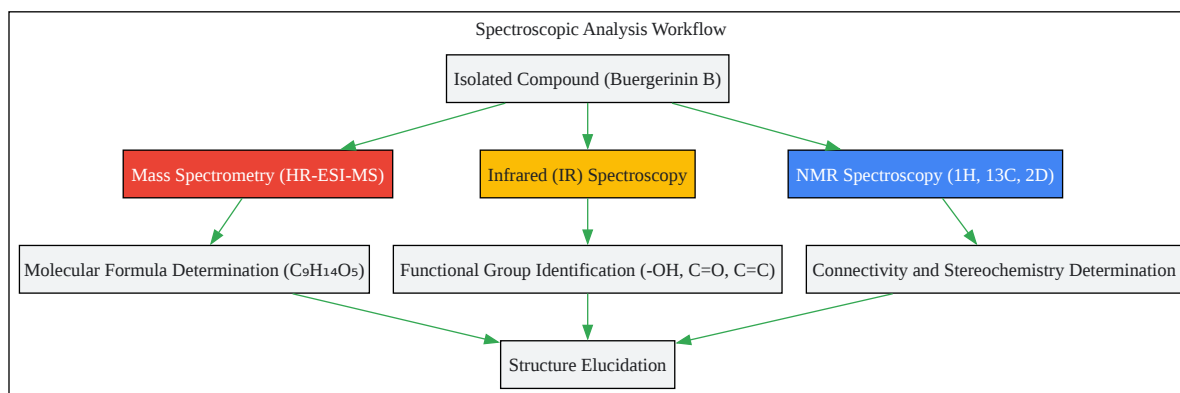
Experimental Protocols

The following sections detail the methodologies employed for the isolation and spectroscopic analysis of **Buergerinin B**.

Isolation of **Buergerinin B**

The isolation of **Buergerinin B** from its natural source involves a multi-step extraction and chromatographic process. The general workflow is outlined below.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Buergerinin B spectroscopic data (NMR, MS, IR)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15128974#buergerinin-b-spectroscopic-data-nmr-ms-ir\]](https://www.benchchem.com/product/b15128974#buergerinin-b-spectroscopic-data-nmr-ms-ir)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com